

# 1,4-Butanediol dimethacrylate proper disposal procedures

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## Compound of Interest

Compound Name: 1,4-Butanediol dimethacrylate

Cat. No.: B1193925

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Proper management and disposal of **1,4-Butanediol dimethacrylate** are critical for ensuring laboratory safety and environmental protection. This substance is classified as a hazardous material, requiring strict adherence to disposal protocols. Improper handling can lead to serious injuries, environmental contamination, and significant regulatory penalties.<sup>[1]</sup>

This guide provides researchers, scientists, and drug development professionals with essential, step-by-step procedures for the safe disposal of **1,4-Butanediol dimethacrylate**.

## Immediate Safety and Handling

Before beginning any disposal procedure, it is imperative to wear appropriate Personal Protective Equipment (PPE). **1,4-Butanediol dimethacrylate** is known to cause skin and serious eye irritation, and may cause an allergic skin reaction or respiratory irritation.

- **Eye/Face Protection:** Wear chemical safety goggles and/or a face shield.
- **Skin Protection:** Handle with compatible gloves (e.g., Nitrile rubber) inspected prior to use.<sup>[2]</sup> Wear a lab coat or other protective clothing to prevent skin contact.<sup>[3]</sup>
- **Respiratory Protection:** Use only under a chemical fume hood or in a well-ventilated area to avoid inhaling vapors.<sup>[2][3]</sup>
- **Spill Management:** In case of a spill, cover drains and absorb the material with an inert, liquid-absorbent substance (e.g., Chemizorb®, sand, or diatomaceous earth).<sup>[2][4][5]</sup> The

contaminated absorbent material and cleanup supplies must be collected and disposed of as hazardous waste.[2][6]

## Waste Disposal Procedure

All chemical waste must be managed in accordance with local, state, and federal regulations.

[7] Never dispose of **1,4-Butanediol dimethacrylate** down the sink or in regular trash.[1][2][4][6]

Step 1: Characterize and Segregate the Waste Treat all **1,4-Butanediol dimethacrylate** and materials contaminated with it as hazardous waste.[5][6][7] Do not mix it with other waste streams to prevent potentially violent or dangerous reactions.[8] It is critical to keep it segregated from incompatible materials such as oxidizing agents, peroxides, and strong acids or bases.[7]

Step 2: Use a Designated Hazardous Waste Container Transfer the waste into a chemically compatible, leak-proof container with a tightly sealing lid.[1][8] Plastic containers are often preferred.[1] If possible and in good condition, the original product container is an ideal choice for waste accumulation.[4][9] Do not use food-grade containers like jars.[9]

Step 3: Properly Label the Waste Container Immediately upon adding waste, affix a hazardous waste label to the container. The label must include:

- The words "Hazardous Waste"
- The full chemical name: "**1,4-Butanediol dimethacrylate**"
- The accumulation start date (the date waste was first added)
- Clear identification of the associated hazards (e.g., Corrosive, Skin Sensitizer).[9][10]

Step 4: Store Waste in a Satellite Accumulation Area (SAA) Store the labeled waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation.[1][9] The container must remain closed at all times except when adding waste.[6][8][9] Ensure the SAA is inspected weekly for leaks and proper labeling.[9]

Step 5: Arrange for Professional Disposal Contact your institution's Environmental Health and Safety (EHS) or equivalent department to schedule a pickup for the hazardous waste.<sup>[1][6]</sup> They will ensure the waste is transported and disposed of by a licensed Treatment, Storage, and Disposal Facility (TSDF) in compliance with all regulations.<sup>[8][10]</sup>

Step 6: Managing Empty Containers A container that held **1,4-Butanediol dimethacrylate** can be disposed of as regular trash only after it has been properly emptied, leaving as little residue as possible.<sup>[6]</sup> The container label must be defaced or removed, and the cap should be taken off before disposal.<sup>[6]</sup> For acutely hazardous materials, triple-rinsing is required, and the rinsate must be collected as hazardous waste.<sup>[6][8]</sup>

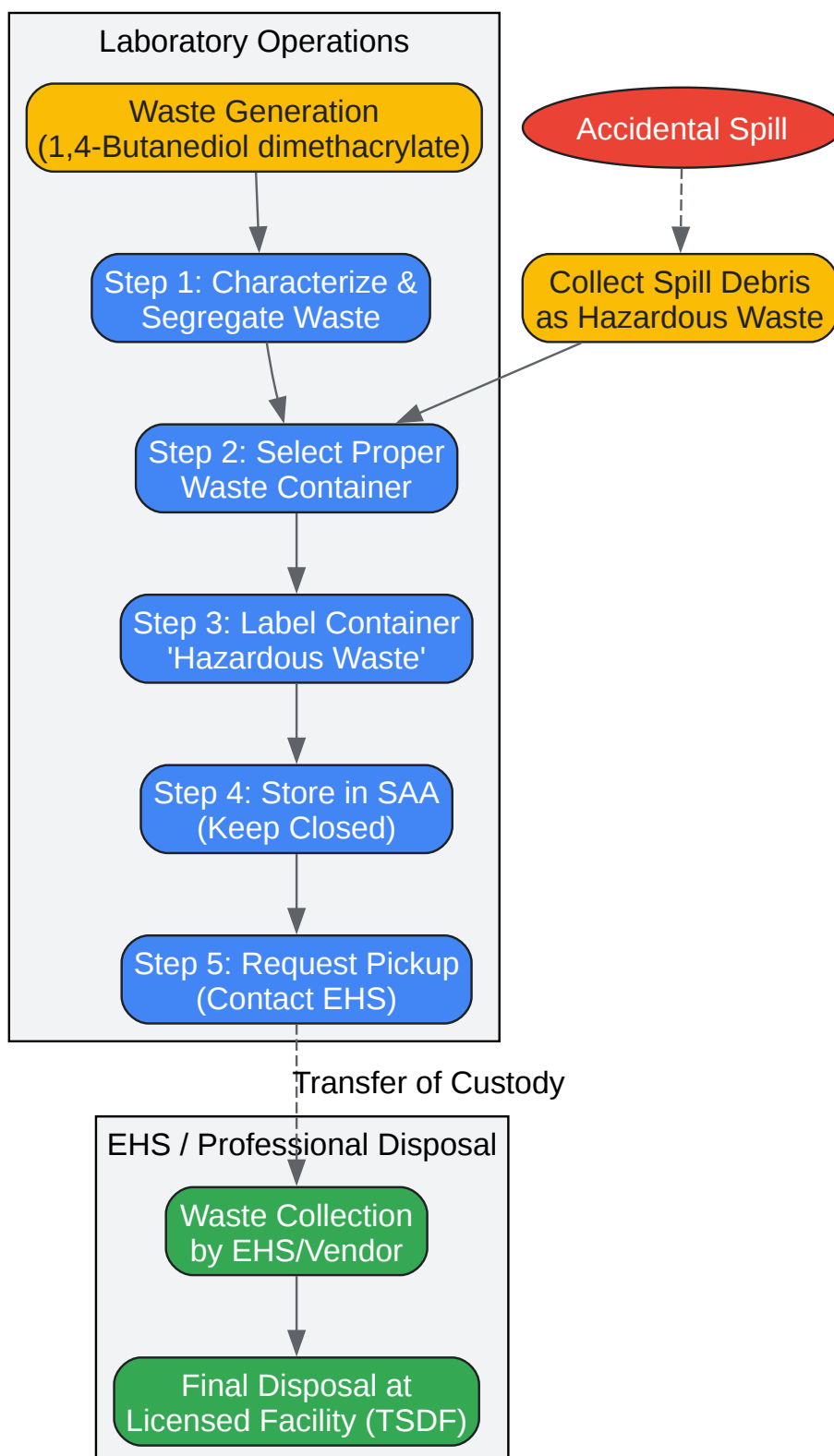
## Quantitative Data Summary

The following table summarizes key quantitative data related to the storage and transportation of **1,4-Butanediol dimethacrylate** waste.

| Parameter                               | Specification   | Regulation/Guideline  |
|---|---|-----------------------|
| Satellite Accumulation Area (SAA) Limit | Max. 55 gallons of total hazardous waste                    | EPA                   |
| Acutely Toxic Waste (P-List) SAA Limit  | Max. 1 quart of liquid or 1 kg of solid                     | EPA <sup>[1]</sup>    |
| SAA Storage Time Limit                  | Up to 12 months (provided quantity limits are not exceeded) | EPA <sup>[1]</sup>    |
| DOT Transportation UN Number            | UN1760 or UN2922  | DOT <sup>[3][7]</sup> |
| DOT Hazard Class                        | 8 (Corrosive)   | DOT <sup>[3][7]</sup> |
| DOT Packing Group                       | II or III   | DOT <sup>[3][7]</sup> |

## Disposal Workflow

The following diagram illustrates the procedural workflow for the proper disposal of **1,4-Butanediol dimethacrylate**.



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Caption: Workflow for the safe disposal of **1,4-Butanediol dimethacrylate** waste.

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